

Alachlor-d13: A Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alachlor-d13

Cat. No.: B020859

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Alachlor-d13**, a deuterated analog of the herbicide Alachlor. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize **Alachlor-d13** as an internal standard or in other analytical applications.

Core Physical and Chemical Properties

Alachlor-d13, with the CAS number 1015856-63-9, is a colorless solid.^[1] It is a deuterated form of Alachlor, a widely used herbicide.^{[1][2]} The following tables summarize the key physical and chemical properties of **Alachlor-d13**.

Table 1: General and Physical Properties of Alachlor-d13

Property	Value	Source
Appearance	Colorless Solid	[1]
Melting Point	40-41 °C	[1][3]
Boiling Point	404.0 ± 45.0 °C at 760 mmHg (Predicted)	[1][3]
Density	1.1 ± 0.1 g/cm ³ (Predicted)	[1]
Flash Point	198.1 ± 28.7 °C (Predicted)	[1][3]
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C (Predicted)	[1]
Refractive Index	1.540 (Predicted)	[1]

Table 2: Chemical Identifiers and Molecular Properties of Alachlor-d13

Property	Value	Source
Molecular Formula	C ₁₄ H ₇ D ₁₃ ClNO ₂	[1][2][4]
Molecular Weight	282.85 g/mol	[1][2][4]
Exact Mass	282.1998543 Da	[5]
CAS Number	1015856-63-9	[1][2][4]
IUPAC Name	2-chloro-N-(methoxymethyl)-N-[3,4,5-trideuterio-2,6-bis(1,1,2,2,2-pentadeuterioethyl)phenyl]acetamide	[5]
Synonyms	2-Chloro-2',6'-diethyl-N-(methoxymethyl)acetanilide-d13	[2]
Polar Surface Area	29.54 Å ²	[1]
LogP (Predicted)	2.92	[1]

Experimental Protocols

Alachlor-d13 is frequently used as an internal standard for the quantitative analysis of Alachlor in various environmental matrices.[2] The analytical methods for Alachlor are directly applicable for the use of its deuterated analog. Detailed below are representative experimental protocols for the analysis of Alachlor, and by extension **Alachlor-d13**, using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Accelerated Solvent Extraction (ASE) of Water Samples

Accelerated Solvent Extraction (ASE) is a technique used for the extraction of solid and semi-solid samples with liquid solvents. It uses elevated temperatures and pressures to increase the efficiency of the extraction process.

Methodology:

- **Sample Preparation:** A water sample is passed through a solid-phase extraction (SPE) cartridge to adsorb the analyte. The cartridge is then dried.
- **Extraction Cell:** The dried SPE cartridge is placed in an ASE extraction cell.
- **Extraction Conditions:**
 - **Solvent:** Dichloromethane-acetone (1:1, v/v) or methanol.[6]
 - **Temperature:** 100-130 °C.[6]
 - **Pressure:** >1500 psi.[6]
 - **Static Time:** ≥5 min.[6]
- **Collection:** The extract is collected in a vial.
- **Concentration:** The solvent is evaporated under a gentle stream of nitrogen, and the residue is reconstituted in a suitable solvent for chromatographic analysis.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the separation and identification of volatile and semi-volatile compounds.

Methodology:

- **Chromatographic System:** A gas chromatograph coupled to a mass spectrometer.
- **Column:** A 10% SP-2250 on 100-120 mesh Supelcoport capillary column is suitable.[7]
- **Internal Standard:** **Alachlor-d13** is added to the sample extract prior to injection.
- **Injection:** 1-2 µL of the sample is injected into the GC.
- **GC Conditions:**

- Injector Temperature: 250 °C.
- Oven Program: Start at 60 °C, hold for 1 minute, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity. Key ions for Alachlor and **Alachlor-d13** are monitored.

Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides high sensitivity and selectivity for the analysis of a wide range of compounds, including those that are not amenable to GC.

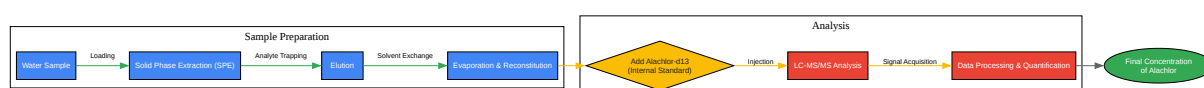
Methodology:

- Chromatographic System: A high-performance liquid chromatograph coupled to a tandem mass spectrometer.
- Column: A Waters AcQuity UPLC BEH C18 column (2.1 x 50 mm, 1.7 µm) or similar reversed-phase column is effective.[3]
- Mobile Phase: A gradient elution with 0.1% formic acid in water (Solvent A) and acetonitrile (Solvent B).[3]
- Flow Rate: 0.5 mL/min.[3]
- Internal Standard: **Alachlor-d13** is added to the sample prior to analysis.
- MS/MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).[3]

- Acquisition Mode: Multiple Reaction Monitoring (MRM) for quantification.[2][3] The transitions of m/z 270.1 \rightarrow 238.0 \rightarrow 162.1 can be used for Alachlor.[3]

Visualizations

The following diagram illustrates a typical analytical workflow for the determination of Alachlor in an environmental sample using **Alachlor-d13** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for Alachlor quantification using an internal standard.

Safety and Handling

Alachlor-d13 should be handled with care, following standard laboratory safety procedures. It is harmful if swallowed, may cause an allergic skin reaction, and is suspected of causing cancer.[5] It is also very toxic to aquatic life with long-lasting effects.[5] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound.[2] Store in a well-ventilated place, away from open flames and flammable materials.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 2. [sciex.com](https://www.sciex.com) [[sciex.com](https://www.sciex.com)]
- 3. Development and validation of an LC-MS/MS assay with multiple stage fragmentation for the quantification of alachlor in McF-7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Degradation of alachlor in natural and sludge-amended soils, studied by gas and liquid chromatography coupled to mass spectrometry (GC-MS and HPLC-MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Quantitative analysis of alachlor protein adducts by gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [ars.usda.gov](https://www.ars.usda.gov) [[ars.usda.gov](https://www.ars.usda.gov)]
- 7. academic.oup.com [academic.oup.com]
- 8. Alachlor(15972-60-8) ¹H NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [Alachlor-d13: A Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b020859#physical-and-chemical-properties-of-alachlor-d13>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com